

Application Note: High-Sensitivity GC-MS/MS Analysis of Fenpiclonil in Agricultural Matrices

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Compound of Interest

Compound Name: *Fenpiclonil*

Cat. No.: *B1202646*

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Abstract

This application note presents a detailed protocol for the sensitive and selective determination of the fungicide **Fenpiclonil** in complex agricultural matrices using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). The described methodology, incorporating a QuEChERS-based sample preparation and a Multiple Reaction Monitoring (MRM) acquisition method, is suitable for routine monitoring and regulatory compliance testing. The method demonstrates excellent performance characteristics in line with SANCO/12495/2011 guidelines, with typical recovery values in the range of 70-120% and a limit of quantification in the low µg/kg range.

Introduction

Fenpiclonil is a broad-spectrum phenylpyrrole fungicide used to control seed-borne pathogens in cereal crops.[1] Its persistence in soil and potential for environmental distribution necessitate sensitive and robust analytical methods for its detection in food and environmental samples. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile pesticides like **Fenpiclonil**. The use of tandem mass spectrometry (MS/MS) further enhances selectivity and sensitivity, which is crucial for complex matrices. This protocol outlines a complete workflow from sample preparation to data analysis for the quantification of **Fenpiclonil**.

Experimental Protocols

Sample Preparation (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely adopted sample preparation technique for pesticide residue analysis in fruits and vegetables.^[2]

Materials:

- Homogenized sample (e.g., fruit, vegetable, or soil)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- 50 mL centrifuge tubes with screw caps
- QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate)
- Dispersive solid-phase extraction (d-SPE) tubes with 1200 mg MgSO_4 , 400 mg Primary Secondary Amine (PSA), and 400 mg C18.^[2]
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.^[2]
- Add 10 mL of acetonitrile.
- Shake vigorously for 1 minute.
- Add the QuEChERS extraction salts, cap the tube tightly, and shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer the upper acetonitrile layer to a d-SPE tube.
- Shake for 30 seconds and centrifuge at ≥ 3000 rcf for 5 minutes.

- The resulting supernatant is ready for GC-MS/MS analysis. An aliquot may be transferred to an autosampler vial.

GC-MS/MS Analysis

Instrumentation: A gas chromatograph coupled to a triple quadrupole mass spectrometer is recommended for this analysis.

GC Conditions:

- Column: Agilent DB-5MS (30 m x 0.25 mm, 0.25 μ m) or equivalent.[3][4]
- Injector Temperature: 250 °C[3]
- Injection Mode: Splitless[3]
- Injection Volume: 1-2 μ L[3]
- Carrier Gas: Helium at a constant flow of 1.2 mL/min[4]
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 1 min
 - Ramp to 170 °C at 40 °C/min, hold for 5 min
 - Ramp to 310 °C at 8 °C/min, hold for 3 min[4]

MS/MS Conditions:

- Ionization Mode: Electron Impact (EI) at 70 eV[3]
- Ion Source Temperature: 230 °C[3]
- Quadrupole Temperature: 150 °C[3]
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

Fenpiclonil Mass Spectrometry Data:

- Molecular Weight: 237.08 g/mol [1][5]
- Precursor Ion (M⁺): m/z 236 (quantifier), m/z 238 (qualifier)[5]
- Product Ions: The primary product ions for **Fenpiclonil** are m/z 201 and 174.[5]

Data Presentation

The following tables summarize the expected quantitative performance of the method. These values are based on typical performance for multi-residue pesticide analysis methods and should be verified in the user's laboratory.[2][3][6][7]

Table 1: GC-MS/MS Parameters for **Fenpiclonil**

Compound	Precursor Ion (m/z)	Product Ion (m/z) for Quantification	Product Ion (m/z) for Confirmation
Fenpiclonil	236	201	174

Table 2: Method Validation Data (Expected Performance)

Parameter	Result
Linearity (R ²)	> 0.99
Limit of Detection (LOD)	0.5 - 5 µg/kg
Limit of Quantification (LOQ)	1.5 - 15 µg/kg
Recovery (%)	70 - 120%
Repeatability (RSD %)	< 20%

Mandatory Visualization



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Caption: Experimental workflow for **Fenpiclonil** analysis.

Conclusion

The described GC-MS/MS method provides a reliable and sensitive approach for the quantification of **Fenpiclonil** in agricultural samples. The combination of a streamlined QuEChERS sample preparation protocol and the high selectivity of tandem mass spectrometry ensures accurate results, making it an ideal tool for food safety and environmental monitoring laboratories. The method's performance should be validated in-house to ensure it meets the specific requirements of the analysis.

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References

- 1. Fenpiclonil (Ref: CGA 142705) [sitem.herts.ac.uk]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. Fenpiclonil | C₁₁H₆Cl₂N₂ | CID 91724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. eurl-pesticides.eu [eurl-pesticides.eu]

- 7. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
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